

Navigating the Safe Disposal of Prexasertib Dimesylate: A Procedural Guide

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Compound of Interest

Compound Name: *Prexasertib dimesylate*

Cat. No.: *B15564124*

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For researchers and professionals in the fast-paced world of drug development, the safe handling and disposal of investigational compounds like **Prexasertib dimesylate** are paramount. Adherence to proper protocols not only ensures a secure laboratory environment but also mitigates environmental impact. This guide provides essential, step-by-step information for the appropriate disposal of **Prexasertib dimesylate**, grounded in safety and regulatory compliance.

Chemical and Physical Profile

A comprehensive understanding of a compound's properties is the foundation of its safe management. The following table summarizes the key chemical and physical data for **Prexasertib dimesylate**.

Property	Value	Reference
Chemical Name	5-((5-(2-(3-aminopropoxy)-6-methoxyphenyl)-1H-pyrazol-3-yl)amino)pyrazine-2-carbonitrile dimethanesulfonate	[1]
CAS Number	1234015-58-7	[2]
Molecular Formula	C20H27N7O8S2	[2]
Molecular Weight	557.60 g/mol	[2]
Appearance	Solid Powder	[1]
Solubility	DMSO: 100 mg/mL (179.34 mM; requires sonication), H2O: 50 mg/mL (89.67 mM; requires sonication)	[1]

Hazard Identification and Safety Precautions

According to available safety data, Prexasertib is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[3]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[3]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[3]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation. [3]

Given these potential hazards, the use of appropriate personal protective equipment (PPE) is mandatory when handling **Prexasertib dimesylate**. This includes, but is not limited to:

- Protective gloves
- Safety goggles with side-shields

- Impervious clothing or lab coat
- Use in a well-ventilated area or with a suitable respirator^[3]

Step-by-Step Disposal Protocol

The proper disposal of **Prexasertib dimesylate** is a critical step in the laboratory workflow. The following procedure outlines the necessary steps to ensure safe and compliant disposal.

1. Waste Segregation and Collection:

- Identify all waste streams: This includes pure, unused **Prexasertib dimesylate**, contaminated lab supplies (e.g., pipette tips, vials, gloves), and solutions containing the compound.
- Use designated hazardous waste containers: Collect all **Prexasertib dimesylate** waste in clearly labeled, leak-proof containers that are compatible with the chemical.

2. Labeling:

- Clearly identify the contents: The waste container must be labeled with "Hazardous Waste" and the specific chemical name, "**Prexasertib dimesylate**."
- Indicate the hazards: Use appropriate hazard pictograms (e.g., exclamation mark for irritant and health hazard).
- Date the container: Note the date when the first piece of waste is added to the container.

3. Storage:

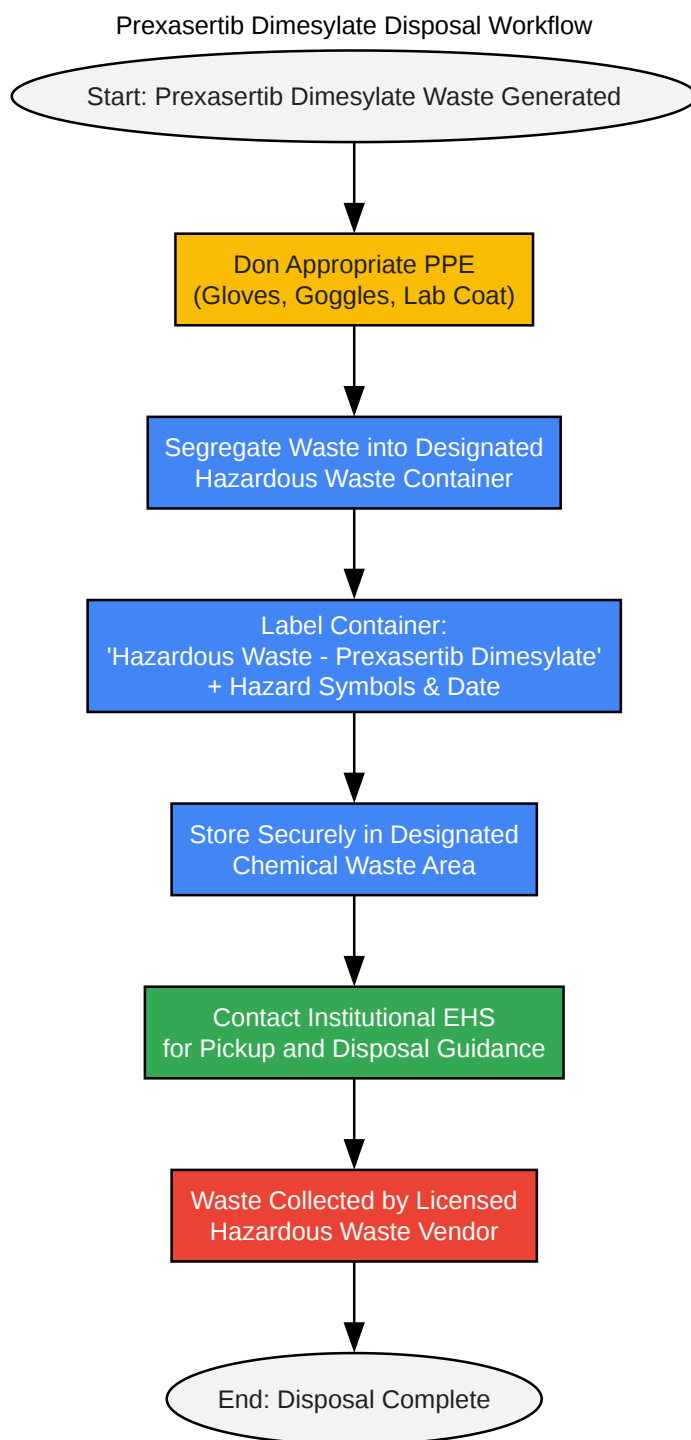
- Store in a designated area: Keep the hazardous waste container in a secondary containment unit in a well-ventilated, secure area designated for chemical waste.
- Avoid incompatible materials: Ensure the storage area is away from incompatible chemicals.

4. Disposal:

- Consult your institution's Environmental Health & Safety (EHS) office: Your EHS department will provide specific guidance on the disposal procedures that comply with local, state, and federal regulations.
- Arrange for professional disposal: The disposal of chemical waste must be handled by a licensed hazardous waste disposal service. Do not attempt to dispose of **Prexasertib dimesylate** in the regular trash or down the drain.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Prexasertib dimesylate**.



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Caption: Workflow for the safe disposal of **Prexasertib dimesylate**.

By adhering to these structured procedures, laboratory professionals can confidently manage **Prexasertib dimesylate** from acquisition through to its final, safe disposal, fostering a culture of safety and environmental responsibility.

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